

# DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE proper disposal procedures

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## Compound of Interest

*Compound Name:* DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE

*Cat. No.:* B156080

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## Safe Disposal of DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE

This document provides comprehensive guidance on the proper disposal procedures for **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE**, ensuring the safety of laboratory personnel and adherence to environmental regulations. The following procedures are based on the safety data sheet (SDS) for the compound.

## Immediate Safety and Handling Precautions

Before handling **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE**, it is crucial to be aware of the following safety and handling recommendations.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat to prevent skin and eye contact.<sup>[1]</sup>
- **Ventilation:** Handle the chemical in a well-ventilated area to avoid inhalation.<sup>[1]</sup>
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.<sup>[1]</sup> Do not ingest the substance.
- **Handling:** Avoid dust formation during handling.<sup>[1]</sup>

## Step-by-Step Disposal Protocol

The disposal of **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE** and its contaminated materials should be conducted as follows:

- **Waste Identification:** Any unused or contaminated **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE** is considered waste. This includes reaction residues, spills, and contaminated materials (e.g., pipette tips, paper towels, glassware).
- **Waste Collection:**
  - Carefully sweep up the solid material, avoiding dust formation.[\[1\]](#)
  - Shovel the collected material into a suitable, labeled, and sealable container for disposal.  
[\[1\]](#)
- **Container Labeling:** Clearly label the waste container with the chemical name ("**DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE** Waste") and any other information required by your institution's waste management guidelines.
- **Storage of Waste:**
  - Store the sealed waste container in a designated, well-ventilated, cool, and dry satellite accumulation area.[\[1\]](#)
  - Keep the container tightly closed.[\[1\]](#)
- **Final Disposal:**
  - Dispose of the contents and the container through an approved waste disposal plant.[\[2\]](#)[\[3\]](#)  
[\[4\]](#)
  - It is important that this material is not released into the environment.[\[1\]](#)
  - Always adhere to local, state, and federal regulations for chemical waste disposal.

## Chemical and Physical Properties

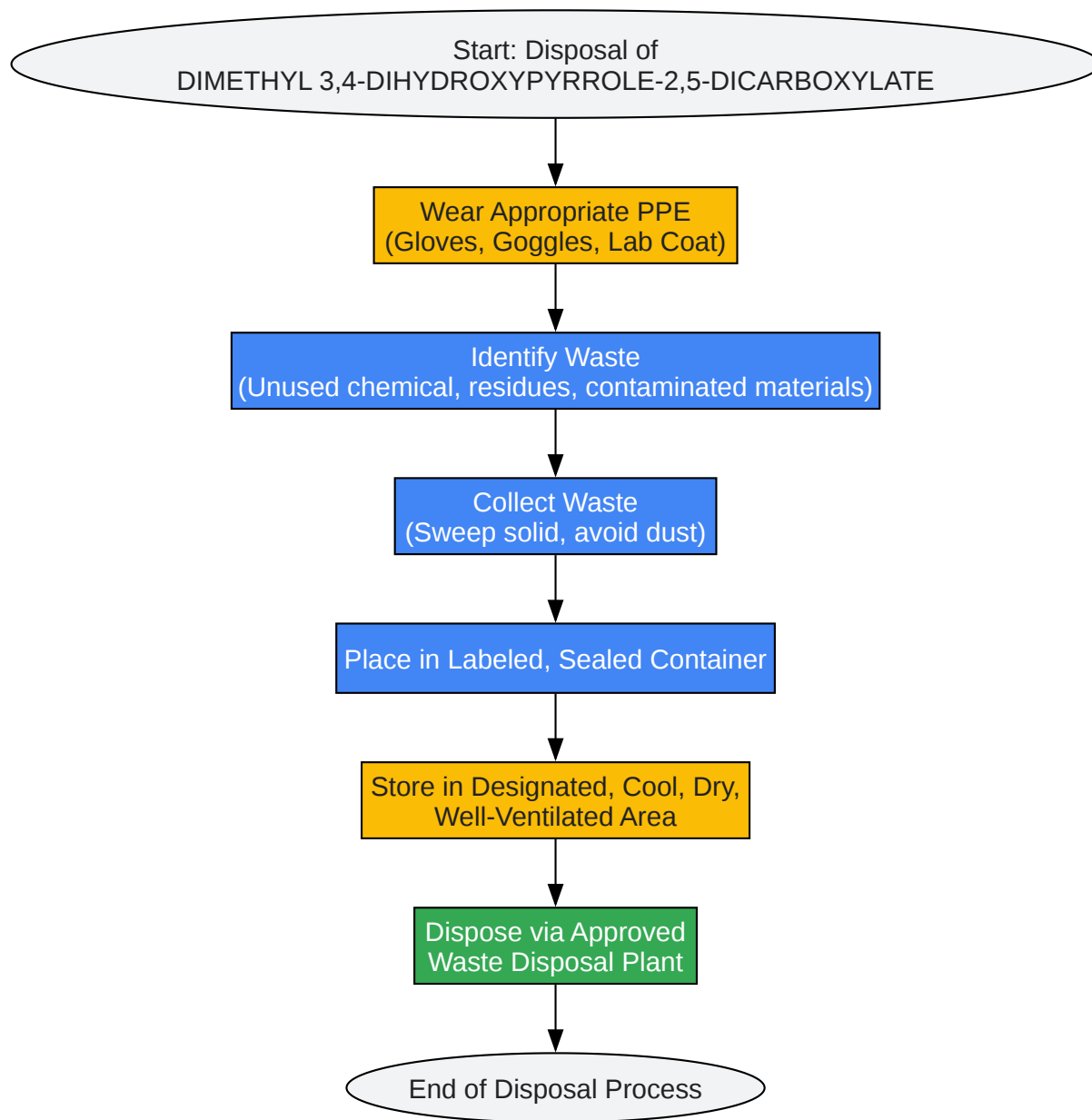
The following table summarizes key quantitative data for **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE**.

Property	Value
CAS Number	1632-19-5
Physical State	Solid
Melting Point/Range	209 - 212 °C / 408.2 - 413.6 °F
Molecular Formula	C8 H9 N O6
Molecular Weight	215.16

Data sourced from the Safety Data Sheet.[\[1\]](#)

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE** and associated materials.



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Caption: Disposal decision workflow for **DIMETHYL 3,4-DIHYDROXYPYRROLE-2,5-DICARBOXYLATE**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)